

Depositor-supplied synonyms for 2-Methylhexanamide.

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Compound of Interest

Compound Name: 2-Methylhexanamide

Cat. No.: B1654000

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Technical Guide: 2-Methylhexanamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the depositor-supplied synonyms for **2-Methylhexanamide**, a detailed experimental protocol for its synthesis, and a classification of its chemical structure. The information is intended for use by researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Depositor-Supplied Synonyms for 2-Methylhexanamide

The following table summarizes the various synonyms and identifiers for **2-Methylhexanamide** as supplied by depositors to public chemical databases.[1] This information is crucial for accurate literature searches and unambiguous identification of the compound.

Identifier Type	Identifier
IUPAC Name	2-methylhexanamide
CAS Number	20923-63-1
PubChem CID	2828737
DSSTox Substance ID	DTXSID70385210
InChI	InChI=1S/C7H15NO/c1-3-4-5-6(2)7(8)9/h6H,3-5H2,1-2H3,(H2,8,9)
InChIKey	ZRLFRWNYFMYZEG-UHFFFAOYSA-N
SMILES	<chem>CCCCCC(C)C(=O)N</chem>
Other Synonyms	Hexanamide, 2-methyl- methylhexanamide
RefChem:263853	
DTXCID80336233	
SCHEMBL276837	
SCHEMBL277109	
SCHEMBL3803891	
SCHEMBL3803892	
SCHEMBL4161786	
SCHEMBL7860768	
SCHEMBL8010785	
SCHEMBL8012002	
HMS1577K18	
AKOS006342425	

Experimental Protocols: Synthesis of 2-Methylhexanamide

The synthesis of primary amides such as **2-Methylhexanamide** can be achieved through several established methods. A common and effective approach involves the reaction of an acyl chloride with ammonia.^{[2][3][4]} This method is favored for its high reactivity and good yields.

General Procedure for the Amidation of 2-Methylhexanoyl Chloride

This protocol describes the synthesis of **2-Methylhexanamide** from its corresponding acyl chloride, 2-methylhexanoyl chloride.

Materials:

- 2-methylhexanoyl chloride
- Concentrated aqueous ammonia (NH₃)
- Dichloromethane (DCM) or other suitable aprotic solvent
- Deionized water
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Ice bath

Procedure:

- **Reaction Setup:** In a fume hood, dissolve 2-methylhexanoyl chloride in dichloromethane in a round-bottom flask equipped with a magnetic stirrer. Cool the flask in an ice bath to 0-5 °C.
- **Ammonia Addition:** While vigorously stirring the cooled solution, slowly add an excess of concentrated aqueous ammonia. A violent reaction may occur, producing a white precipitate (ammonium chloride) and the desired amide.^{[2][4]}

- **Reaction Quenching and Extraction:** After the addition is complete, allow the reaction mixture to stir for an additional 30 minutes as it slowly warms to room temperature. Quench the reaction by adding deionized water. Transfer the mixture to a separatory funnel.
- **Workup:** Separate the organic layer. Wash the organic layer sequentially with deionized water and then a saturated brine solution. Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Isolation:** Filter the drying agent and remove the solvent from the filtrate under reduced pressure using a rotary evaporator to yield the crude **2-Methylhexanamide**.
- **Purification:** The crude product can be further purified by recrystallization or column chromatography if necessary.

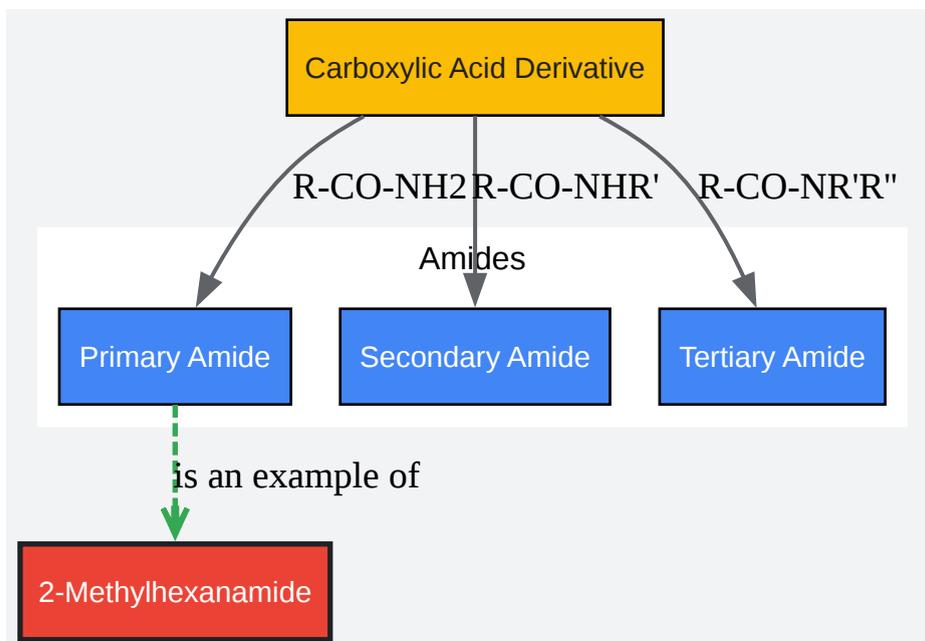
Visualizations

The following diagrams illustrate the experimental workflow for the synthesis of **2-Methylhexanamide** and the logical classification of amides.



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Caption: Synthesis workflow for **2-Methylhexanamide**.



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Caption: Classification of **2-Methylhexanamide**.

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